

Application Notes and Protocols for RO3201195 (RO-32-0432) In Vivo Studies

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

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Introduction

RO3201195, also known as RO-32-0432, is a potent and selective, cell-permeable inhibitor of Protein Kinase C (PKC). It demonstrates significant selectivity for the conventional PKC isoforms (α , β I, β II, and γ) over novel and atypical isoforms. This document provides a summary of reported in vivo dosages and administration routes for **RO3201195** in various animal models, along with detailed protocols for key applications. These notes are intended to serve as a guide for researchers designing preclinical studies involving this compound.

Data Presentation: In Vivo Dosage and Administration Summary

The following table summarizes the in vivo administration of **RO3201195** across different animal models and research applications.

Animal Model	Disease/ Application	Route of Administration	Dosage	Dosing Schedule	Vehicle	Reference
Female AHH/R Rats	Phorbol Ester-Induced Edema	Oral	10, 30, 50 mg/kg	Single dose	Not Specified	[1]
Lewis Rats	Adjuvant-Induced Arthritis	Oral	Not Specified	Not Specified	Not Specified	[2]
Lewis Rats	Experimental Autoimmune Myocarditis (EAM)	Intraperitoneal (i.p.)	1 mg/kg	Every two days from day 14 to day 18 post-immunization	DMSO (3 mg/ml)	[3][4][5]
Mice	Mecamylamine-Precipitated Nicotine Withdrawal	Not Specified	Dose-dependent	Not Specified	Not Specified	[6]
Neonatal Rats	Ventilatory Control Study	Intraperitoneal (i.p.)	100 mg/kg	Single dose	Normal Saline (0.2 ml)	[7][8]

Experimental Protocols

Protocol for Induction and Treatment of Experimental Autoimmune Myocarditis (EAM) in Lewis Rats

This protocol details the induction of EAM and subsequent treatment with **RO3201195** to assess its therapeutic potential in autoimmune heart disease.

Materials:

- Male Lewis rats (6-8 weeks old)
- Porcine cardiac myosin (MyoHC- α)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- **RO3201195** (RO-32-0432)
- Dimethyl sulfoxide (DMSO)
- Sterile saline
- Syringes and needles for immunization and administration

Procedure:

- Induction of EAM:
 - Emulsify porcine cardiac myosin in an equal volume of Complete Freund's Adjuvant to a final concentration of 1 mg/ml.
 - On day 0, immunize each rat with a single 0.1 ml subcutaneous injection of the emulsion into the footpad.
- Preparation of **RO3201195** Solution:
 - Dissolve **RO3201195** in DMSO to a stock concentration of 3 mg/ml.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Administration of **RO3201195**:
 - From day 14 to day 18 post-immunization, administer **RO3201195** via intraperitoneal (i.p.) injection at a dosage of 1 mg/kg.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - The control group should receive i.p. injections of the vehicle (DMSO) on the same schedule.[\[5\]](#)
- Monitoring and Endpoint Analysis:

- Monitor animals for clinical signs of myocarditis.
- At the end of the study (e.g., day 21), euthanize the animals and collect heart tissue for histopathological analysis, assessment of cardiac fibrosis, and measurement of inflammatory markers.[\[4\]](#)

Protocol for Assessing Anti-Inflammatory Effects in Phorbol Ester-Induced Edema in Rats

This protocol describes a method to evaluate the oral efficacy of **RO3201195** in a model of acute inflammation.

Materials:

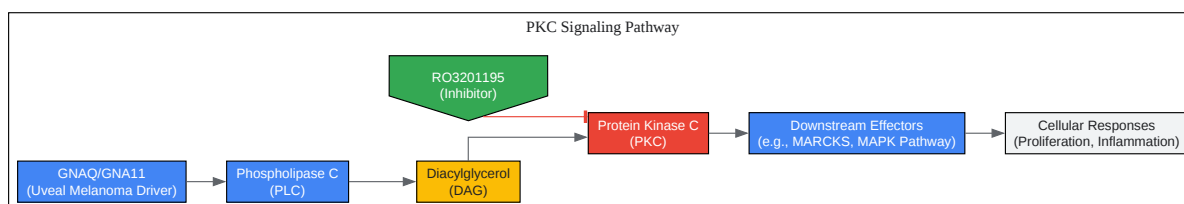
- Female AHH/R rats
- Phorbol ester (e.g., TPA or PDBu)
- **RO3201195** (RO-32-0432)
- Appropriate vehicle for oral administration
- Calipers for measuring edema

Procedure:

- Preparation of **RO3201195** Formulation:
 - Prepare a suspension or solution of **RO3201195** in a suitable vehicle for oral gavage.
- Administration of **RO3201195**:
 - Administer **RO3201195** orally to rats at doses of 10, 30, and 50 mg/kg.[\[1\]](#)
 - A control group should receive the vehicle alone.
- Induction of Edema:

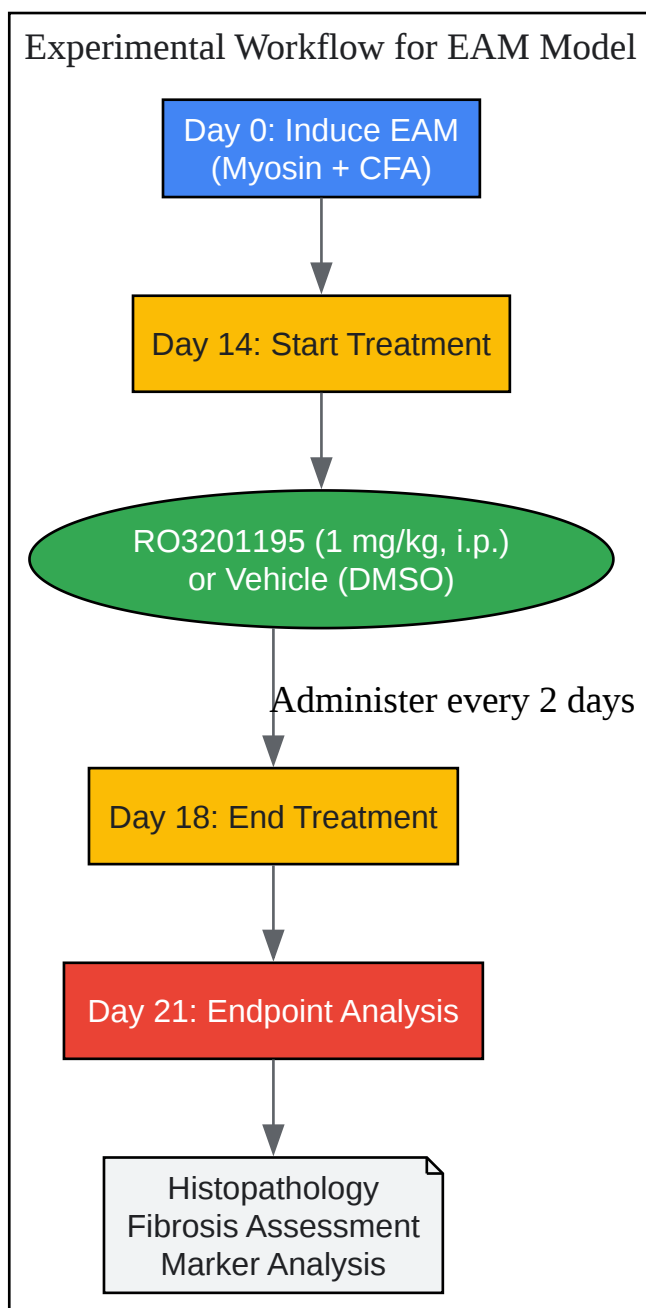
- At a specified time after drug administration (e.g., 1 hour), induce edema by applying a phorbol ester solution to the ear or paw.
- Measurement of Edema:
 - Measure the thickness of the ear or paw using calipers at various time points after the application of the phorbol ester.
- Data Analysis:
 - Calculate the percentage inhibition of edema for the **RO3201195**-treated groups compared to the vehicle-treated control group.

Mandatory Visualizations



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Caption: Signaling pathway inhibited by **RO3201195**.



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